

Unraveling 6,8-Cyclo-1,4-eudesmanediol: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	6,8-Cyclo-1,4-eudesmanediol	
Cat. No.:	B206537	Get Quote

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Abstract

6,8-Cyclo-1,4-eudesmanediol is a sesquiterpenoid natural product belonging to the eudesmane class. First identified from the branches of Eucalyptus robusta Smith, this bicyclic diol has a unique tricyclic skeleton due to a cyclopropyl ring. While the initial discovery and full characterization details remain in less accessible literature, this guide synthesizes the currently available chemical and biological data. This document provides a summary of its known properties, and where primary data is unavailable, it outlines the general experimental methodologies used for the isolation and characterization of similar compounds. At present, definitive information regarding its biological activity and mechanism of action is limited in publicly accessible scientific databases.

Discovery and History

The natural product **6,8-Cyclo-1,4-eudesmanediol** was first isolated from the branches of the swamp mahogany tree, Eucalyptus robusta Smith. The assignment of its characteristic 6,8-cyclo-eudesmane skeleton marks it as a structurally interesting member of the large eudesmanoid family of sesquiterpenes. The CAS Registry Number for this compound is 213769-80-3, suggesting its initial characterization likely occurred in the late 1990s or early 2000s. The specific researchers and the detailed historical context of its discovery are not readily available in prominent natural product databases.



Physicochemical Properties

A summary of the key physicochemical properties of **6,8-Cyclo-1,4-eudesmanediol** is presented in Table 1. This data is compiled from various chemical databases and commercial supplier information.

Property	Value
Molecular Formula	C15H26O2
Molecular Weight	238.37 g/mol
CAS Number	213769-80-3
Appearance	White to off-white solid (predicted)
Solubility	Soluble in methanol, ethanol, DMSO, and other organic solvents

Table 1: Physicochemical Properties of **6,8-Cyclo-1,4-eudesmanediol**

Spectroscopic Data

The structural elucidation of **6,8-Cyclo-1,4-eudesmanediol** was accomplished through a combination of spectroscopic techniques. While the original publication containing the primary spectra is not widely accessible, predicted and database-deposited spectral data are summarized in Table 2.



¹³ C NMR	¹H NMR
Position	δ (ppm)
1	
2	-
3	-
4	71.5
5	
6	-
7	-
8	-
9	
10	_
11	
12	_
13	_
14	
15	_
Note: The complete and verified ¹ H and ¹³ C NMR data from the primary literature is not currently available. The provided data for C4 is from a public database and should be used with caution.	

Table 2: NMR Spectroscopic Data for 6,8-Cyclo-1,4-eudesmanediol

Experimental Protocols



Detailed experimental protocols for the original isolation and characterization of **6,8-Cyclo-1,4-eudesmanediol** are not available. However, a general workflow for the isolation of eudesmane sesquiterpenoids from plant material is described below. This protocol is based on common methodologies in natural product chemistry.



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Caption: Generalized workflow for the isolation of sesquiterpenoids.

Detailed Steps:

- Extraction: Dried and powdered plant material is exhaustively extracted with a polar solvent such as methanol or ethanol at room temperature. The solvent is then removed under reduced pressure to yield a crude extract.
- Partitioning: The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity (e.g., n-hexane, ethyl acetate, and n-butanol) to separate compounds based on their polarity.
- Column Chromatography: The ethyl acetate fraction, which typically contains sesquiterpenoids, is subjected to column chromatography on silica gel, eluting with a gradient of n-hexane and ethyl acetate. Fractions are collected and monitored by thin-layer chromatography (TLC).
- Further Purification: Fractions containing the compound of interest are further purified using size-exclusion chromatography (e.g., Sephadex LH-20) and/or preparative high-performance liquid chromatography (HPLC) on a reversed-phase column (e.g., C18) to yield the pure compound.
- Structure Elucidation: The structure of the isolated compound is then determined using spectroscopic methods, including ¹H NMR, ¹³C NMR, COSY, HMQC, HMBC, and mass spectrometry.

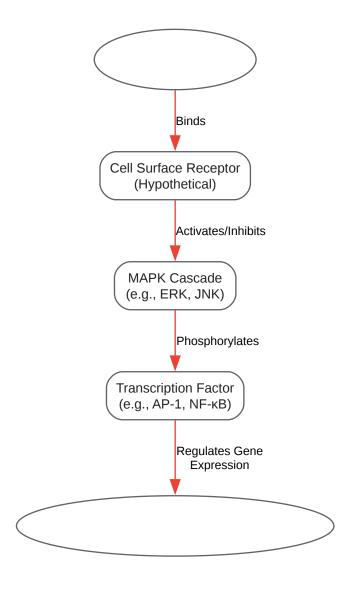


Biological Activity and Signaling Pathways

Currently, there is a lack of peer-reviewed studies detailing the biological activity and potential signaling pathways of **6,8-Cyclo-1,4-eudesmanediol**. Some commercial suppliers suggest potential anti-inflammatory and bile acid metabolism regulatory activities, but the primary research supporting these claims is not specified.

For context, other eudesmane sesquiterpenoids have demonstrated a range of biological activities. For instance, the related compound β -eudesmol has been reported to inhibit angiogenesis, potentially through the blockade of the ERK signaling pathway, and to induce apoptosis in cancer cells via the JNK signaling pathway. A hypothetical signaling pathway, based on the activity of related compounds, is depicted below. It is crucial to note that this is a generalized representation and has not been experimentally validated for **6,8-Cyclo-1,4-eudesmanediol**.





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Caption: Hypothetical signaling pathway for a eudesmane sesquiterpenoid.

Conclusion and Future Directions

6,8-Cyclo-1,4-eudesmanediol is a structurally unique natural product isolated from Eucalyptus robusta. Despite its intriguing chemical structure, there is a significant gap in the publicly accessible scientific literature regarding its discovery, detailed characterization, and biological functions. Future research should focus on re-isolating or synthesizing this compound to conduct comprehensive spectroscopic analysis and to explore its potential therapeutic activities. In particular, screening for anti-inflammatory, anticancer, and antimicrobial properties, followed by mechanistic studies to elucidate its molecular targets and signaling pathways, would be of significant value to the drug discovery and development community.



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